

Technical Guide: Physical Properties of N-methylglycine tert-butyl ester

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Compound of Interest

Compound Name: *Tert-butyl 2-(methylamino)acetate*

Cat. No.: *B2875501*

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This in-depth technical guide provides a comprehensive overview of the core physical properties of N-methylglycine tert-butyl ester, a key intermediate in various synthetic applications, including peptide synthesis and the development of pharmaceutical agents. This document details available quantitative data, outlines experimental protocols for property determination, and presents logical workflows for its synthesis and purification.

Core Physical Properties

N-methylglycine tert-butyl ester, also known as tert-butyl sarcosinate, is valued in organic synthesis for its protected amino group and the readily cleavable tert-butyl ester functionality. Understanding its physical characteristics is crucial for its effective handling, reaction optimization, and purification.

Data Summary

The physical properties of N-methylglycine tert-butyl ester and its commonly used hydrochloride salt are summarized in the table below. It is important to distinguish between the free base and the salt, as their physical properties differ significantly. There is some ambiguity in the literature and commercial sources, where the CAS number 5616-81-9 is sometimes used for both the free base and the hydrochloride salt. The data presented here has been compiled and attributed to the most likely form based on chemical principles.

Property	N-methylglycine tert-butyl ester (Free Base)	N-methylglycine tert-butyl ester hydrochloride
Synonyms	tert-butyl 2-(methylamino)acetate, tert-butyl sarcosinate	tert-butyl sarcosinate hydrochloride, Sar-OtBu·HCl
CAS Number	5616-81-9 (often used interchangeably)	5616-81-9
Molecular Formula	C ₇ H ₁₅ NO ₂	C ₇ H ₁₅ NO ₂ ·HCl
Molecular Weight	145.20 g/mol (calculated)	181.66 g/mol [1]
Appearance	Colorless oil (presumed)	White to off-white crystalline powder[2][3]
Melting Point	Not available	>120 °C (sublimates)[3], 137-141 °C (decomposes)[1][4][5][6], 138-160 °C[2]
Boiling Point	168.5 °C at 760 mmHg (reported for CAS 5616-81-9, likely the free base)[4][5]	Not applicable (decomposes)
Density	0.928 g/cm ³ (reported for CAS 5616-8-9, likely the free base) [4]	Not available
Refractive Index	1.422 (reported for CAS 5616-81-9, likely the free base)[5]	Not available
Solubility	Soluble in common organic solvents.	Soluble in water and methanol[5][6][7]. Sparingly soluble in chloroform[3].

Experimental Protocols

Detailed methodologies for the determination of key physical properties of N-methylglycine tert-butyl ester are provided below. These protocols are based on standard laboratory practices and can be adapted for specific equipment and sample availability.

Synthesis of N-methylglycine tert-butyl ester (Free Base)

The free base can be prepared from its hydrochloride salt by neutralization.

Materials:

- N-methylglycine tert-butyl ester hydrochloride
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution or another suitable base like sodium carbonate.
- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Anhydrous sodium sulfate (Na_2SO_4)
- Separatory funnel
- Round-bottom flask
- Rotary evaporator

Procedure:

- Dissolve a known quantity of N-methylglycine tert-butyl ester hydrochloride in deionized water.
- Carefully add a saturated aqueous solution of sodium bicarbonate dropwise with stirring until the effervescence ceases and the pH of the aqueous layer is basic ($\text{pH} > 8$).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x volume of the aqueous layer).
- Combine the organic extracts and wash with brine (saturated NaCl solution).
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.

- Remove the solvent under reduced pressure using a rotary evaporator to yield the free base as an oil.

Determination of Boiling Point (Micro Method)

Materials:

- N-methylglycine tert-butyl ester (free base)
- Small test tube
- Capillary tube, sealed at one end
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a melting point apparatus with a boiling point function)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Place a few drops of the liquid N-methylglycine tert-butyl ester into the small test tube.
- Invert the sealed capillary tube and place it in the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer.
- Heat the apparatus gradually.
- A stream of bubbles will emerge from the capillary tube as the liquid heats up.
- Continue heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

Materials:

- N-methylglycine tert-butyl ester (free base)
- Pycnometer (a small, calibrated glass flask)
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty weight.
- Fill the pycnometer with the liquid N-methylglycine tert-butyl ester, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully remove any excess liquid that has expanded and cap the pycnometer.
- Dry the outside of the pycnometer and weigh it.
- Empty and clean the pycnometer, then fill it with deionized water and repeat steps 3-5.
- Calculate the density using the formula: $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer})$, where the volume is determined from the mass of the water and its known density at the measurement temperature.

Determination of Refractive Index (Abbe Refractometer)

Materials:

- N-methylglycine tert-butyl ester (free base)
- Abbe refractometer

- Constant temperature water circulator
- Dropper
- Lens paper and a suitable solvent (e.g., ethanol or isopropanol)

Procedure:

- Turn on the Abbe refractometer and the constant temperature water circulator set to a specific temperature (e.g., 20 °C).
- Clean the prism surfaces of the refractometer with a soft lens paper and a suitable solvent.
- Apply a few drops of the liquid N-methylglycine tert-butyl ester to the lower prism.
- Close the prisms and allow a few moments for the sample to reach the set temperature.
- Look through the eyepiece and adjust the controls to bring the dividing line between the light and dark fields into sharp focus and centered on the crosshairs.
- Read the refractive index value from the scale.

Determination of Solubility

Materials:

- N-methylglycine tert-butyl ester (free base or hydrochloride salt)
- A range of solvents (e.g., water, methanol, ethanol, dichloromethane, ethyl acetate, hexane)
- Small vials or test tubes
- Vortex mixer or magnetic stirrer
- Analytical balance

Procedure (Qualitative):

- Add a small, known amount of the solute (e.g., 10 mg) to a vial containing a known volume of the solvent (e.g., 1 mL).
- Vigorously mix the contents using a vortex mixer or magnetic stirrer for a set period.
- Visually observe if the solute has completely dissolved.
- Categorize the solubility as soluble, sparingly soluble, or insoluble.

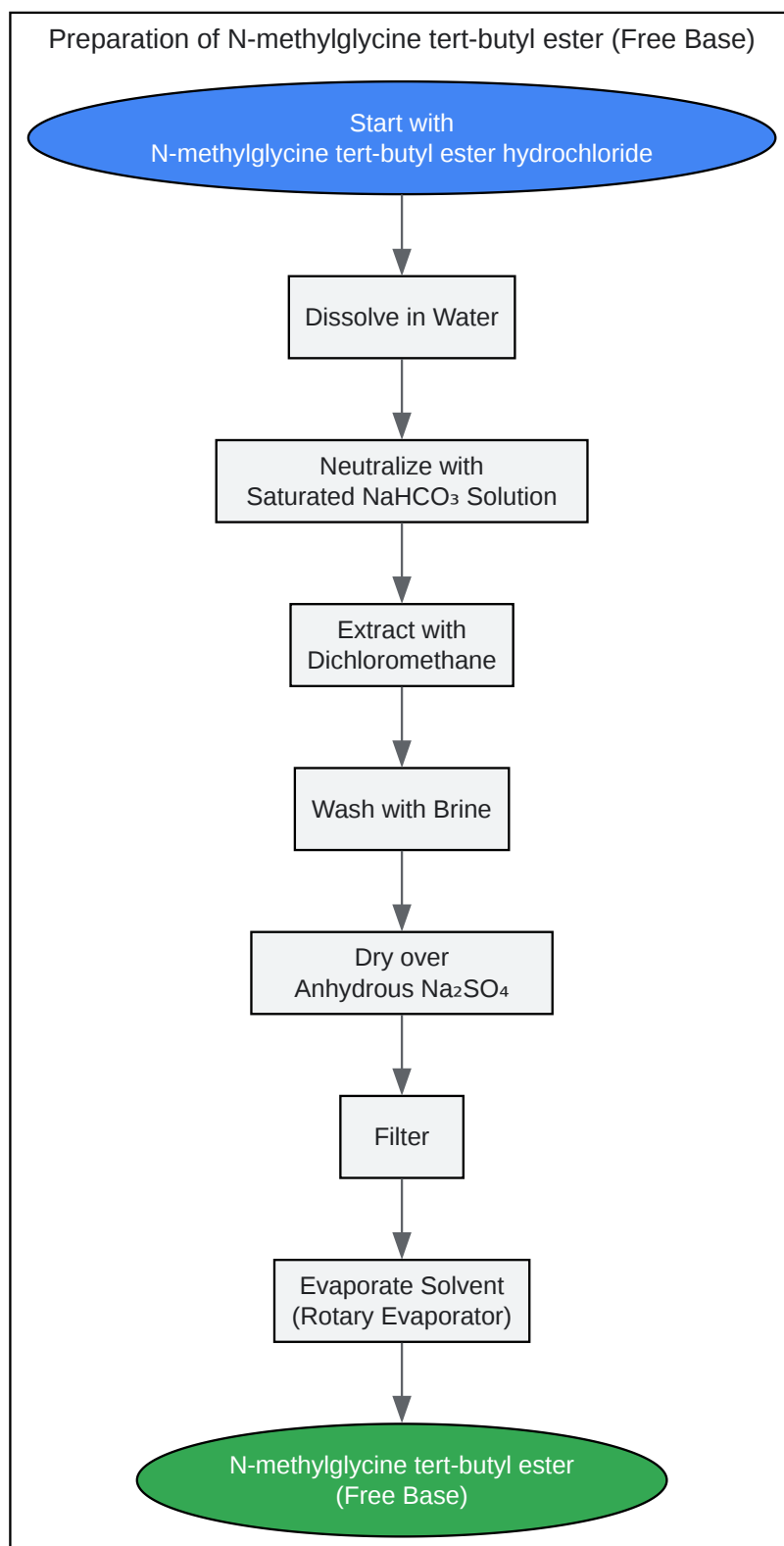
Procedure (Quantitative - Shake-Flask Method):

- Prepare a saturated solution by adding an excess amount of the solute to a known volume of the solvent in a sealed flask.
- Agitate the flask at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant.
- Determine the concentration of the solute in the supernatant using a suitable analytical method (e.g., gravimetric analysis after solvent evaporation, or a spectroscopic method if a chromophore is present or can be introduced).

Visualizations

Logical Workflow for the Preparation and Purification of N-methylglycine tert-butyl ester Free Base

The following diagram illustrates the logical steps involved in preparing the free base from its hydrochloride salt.

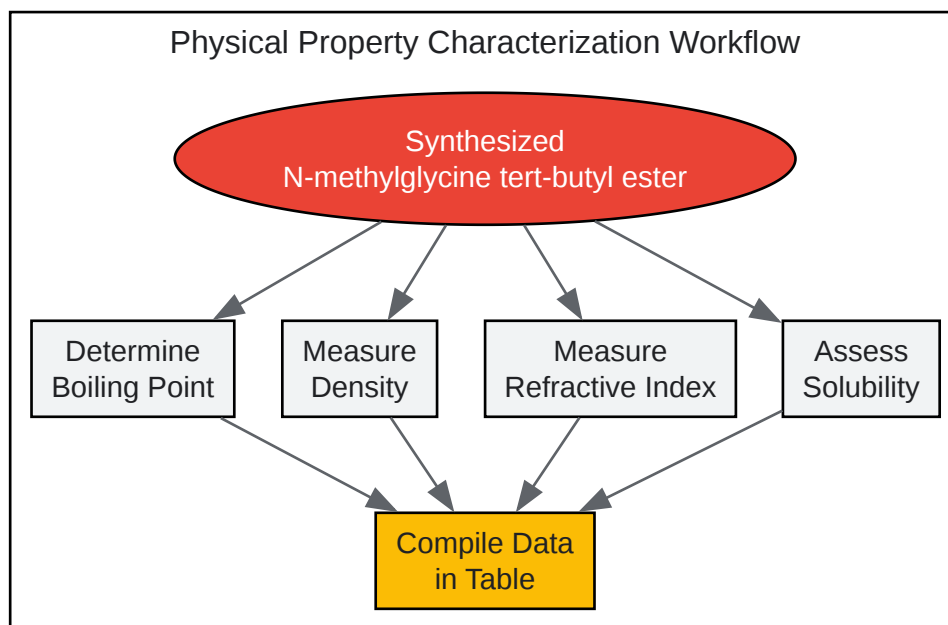


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Caption: Workflow for the preparation of the free base.

Experimental Workflow for Physical Property Determination

This diagram outlines the sequence of experiments to characterize the physical properties of the synthesized N-methylglycine tert-butyl ester free base.



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Caption: Workflow for physical property determination.

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